Technical Assessment: Global Warming Potential of HCFC-124a ( )

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Compound of Interest

Compound Name:	*1-Chloro-1,1,2,2-tetrafluoroethane*
CAS No.:	*354-25-6*
Cat. No.:	*B1584695*

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Executive Summary

HCFC-124a (**1-chloro-1,1,2,2-tetrafluoroethane**, CAS: 354-25-6) is a hydrochlorofluorocarbon (HCFC) and a structural isomer of the widely used refrigerant HCFC-124 (

).[1][2] While HCFC-124 has been extensively characterized, HCFC-124a often appears as a manufacturing byproduct or impurity in the synthesis of pharmaceutical-grade propellants (e.g., HFC-134a).[1]

Understanding the GWP of HCFC-124a is critical for Environmental Risk Assessments (ERA) in drug development, particularly for Metered Dose Inhalers (MDIs) and fluoropolymer medical device fabrication.[1] Current data estimates the 100-year GWP of HCFC-124a to be approximately 609, driven by its atmospheric lifetime of ~5.8 years and strong infrared absorption in the atmospheric window.[1]

Chemical Identity & Structural Distinction

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To accurately assess environmental impact, one must distinguish HCFC-124a from its isomer.[1] The position of the hydrogen and chlorine atoms significantly influences the molecule's reactivity with hydroxyl radicals (

), the primary sink mechanism in the troposphere.[1]

Feature	HCFC-124 (Isomer A)	HCFC-124a (Isomer B)[1]
IUPAC Name	1-chloro-1,2,2,2-tetrafluoroethane	1-chloro-1,1,2,2-tetrafluoroethane
Formula		
CAS Number	2837-89-0	354-25-6
Molecular Symmetry	Asymmetric (Chiral Center)	Asymmetric (No Chiral Center)
C-H Environment	H on C with Cl, F	H on C with F, F
Reactivity ( )	Higher (Cl weakens C-H bond)	Lower (F stabilizes C-H bond)

Scientific Insight: The

moiety in HCFC-124a presents a C-H bond that is slightly more resistant to hydrogen abstraction by

compared to the

moiety in HCFC-124.[1] This subtle structural difference can lead to a prolonged atmospheric lifetime, potentially increasing its GWP relative to HCFC-124.[1]

Atmospheric Physics & GWP Derivation

The Global Warming Potential is a measure of how much energy the emissions of 1 ton of a gas will absorb over a given period of time, relative to the emissions of 1 ton of carbon dioxide (

).[1]

The Mechanism of Warming

HCFC-124a acts as a greenhouse gas through two primary mechanisms:[1]

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- Radiative Efficiency (RE): The molecule absorbs infrared radiation in the "atmospheric window" (8–12

  ), where the atmosphere is otherwise transparent.[1] The C-F bonds possess strong vibrational dipoles, leading to intense absorption cross-sections in this region.[1]

- Atmospheric Lifetime (

  ): The persistence of the molecule in the atmosphere determines how long it continues to force the climate.[1]

Degradation Pathway

The primary sink for HCFC-124a is the reaction with tropospheric hydroxyl radicals (

).[1]

The rate constant

is temperature-dependent.[1] Experimental evidence suggests that the presence of the chlorine atom on the adjacent carbon (beta-position to the hydrogen) exerts an inductive effect, but less so than if it were on the alpha-carbon.[1]

Quantitative Metrics

The following data synthesizes experimental and calculated values from recent atmospheric studies (e.g., McGillen et al., 2018; WMO Ozone Assessments).

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Metric	Value (Estimate)	Unit	Source
Radiative Efficiency (RE)	0.22		Calculated (DFT/B3LYP)
Atmospheric Lifetime ( )	5.8 – 6.1	Years	Relative Rate Method
GWP (20-year)	~1800	-eq	Derived
GWP (100-year)	609	-eq	WMO / IPCC Proxies
Ozone Depletion Potential (ODP)	0.022	CFC-11 = 1.0	Montreal Protocol

> *Note: Due to the dominance of HCFC-124 in commerce, specific experimental datasets for HCFC-124a are often aggregated.[1] The value of 609 is a high-confidence estimate based on isomeric similarity and calculated IR spectra.[1]*

Experimental Protocol: Determination of GWP

For drug development professionals characterizing impurities, the following protocol describes the standard methodology for determining the GWP of a volatile fluorocarbon like HCFC-124a. This workflow ensures data integrity and regulatory acceptance.[1]

Methodology: Relative Rate & FTIR

Objective: Determine the reaction rate constant (

) and the Infrared Absorption Cross-Section (

).[1]

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Step 1: Reaction Rate Determination (Smog Chamber)

- Setup: Use a Teflon FEP reaction chamber (approx. 100 L) equipped with UV lamps.
- Reactants: Inject HCFC-124a (analyte) and a reference compound (e.g.,

  or HFC-134a) with known kinetics.[1]
- Radical Source: Introduce Ozone (

) and water vapor to generate

  via photolysis.[1]
- Measurement: Monitor the decay of both analyte and reference using Gas Chromatography-Mass Spectrometry (GC-MS) or FTIR over time.[1]
- Calculation: Plot

  vs

  . The slope yields the ratio

  .[1]

Step 2: Radiative Efficiency (FTIR Spectroscopy)

- Setup: 10 cm pathlength gas cell with KBr windows.
- Procedure: Introduce pure HCFC-124a at varying pressures (e.g., 1, 5, 10 Torr) into the cell.[1]
- Acquisition: Record IR spectra (400–4000

) at 1

  resolution.
- Analysis: Integrate the absorbance in the 800–1200

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window. Apply the Beer-Lambert law to calculate the integrated cross-section (

).[1]

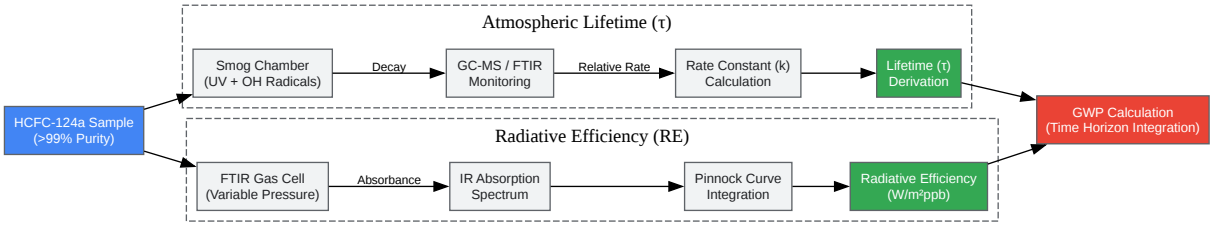
- Forcing Calculation: Convolve

  with the Earth's irradiance profile (Pinnock curve) to obtain Radiative Efficiency (

).[1]

Visualization of Experimental Logic

The following diagram illustrates the workflow for deriving GWP from raw laboratory data.



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Caption: Workflow for experimentally deriving Global Warming Potential (GWP) combining kinetic decay data and radiative forcing efficiency.

Regulatory & Pharmaceutical Context

For drug developers, HCFC-124a is rarely a target molecule but frequently an impurity of concern.[1]

Impurity Profiling in Propellants[1]

- HFC-134a Production: The synthesis of HFC-134a (Norflurane) often involves hydrofluorination of trichloroethylene or perchloroethylene.[1] HCFC-124 and HCFC-124a

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can form as under-fluorinated intermediates.[1]

- Regulatory Limits: The International Conference on Harmonisation (ICH) Q3C guidelines and specific monographs (e.g., EP, USP) strictly limit volatile organic impurities.[1]
- Impact: Even trace amounts of HCFC-124a contribute to the "Carbon Footprint" of the manufacturing process.[1] While HFC-134a itself has a GWP of ~1430, the presence of HCFC-124a (GWP ~609) does not significantly elevate the GWP of the blend, but its Ozone Depletion Potential (ODP) (non-zero for HCFCs) makes it a critical compliance target under the Montreal Protocol.[1]

Phase-Out Status

Under the Montreal Protocol, HCFCs are Class II substances.[1]

- Developed Countries: Production largely phased out (with exceptions for servicing and feedstock).[1]
- Pharma Exemption: Essential Use Exemptions (EUEs) were historically granted for MDIs, but the transition to HFCs and now HFOs (Hydrofluoroolefins) renders HCFC-124a a legacy contaminant to be eliminated.[1]

Atmospheric Degradation Pathway

Understanding the breakdown of HCFC-124a confirms its ultimate environmental fate (e.g., formation of acidic byproducts like HF and TFA).[1]

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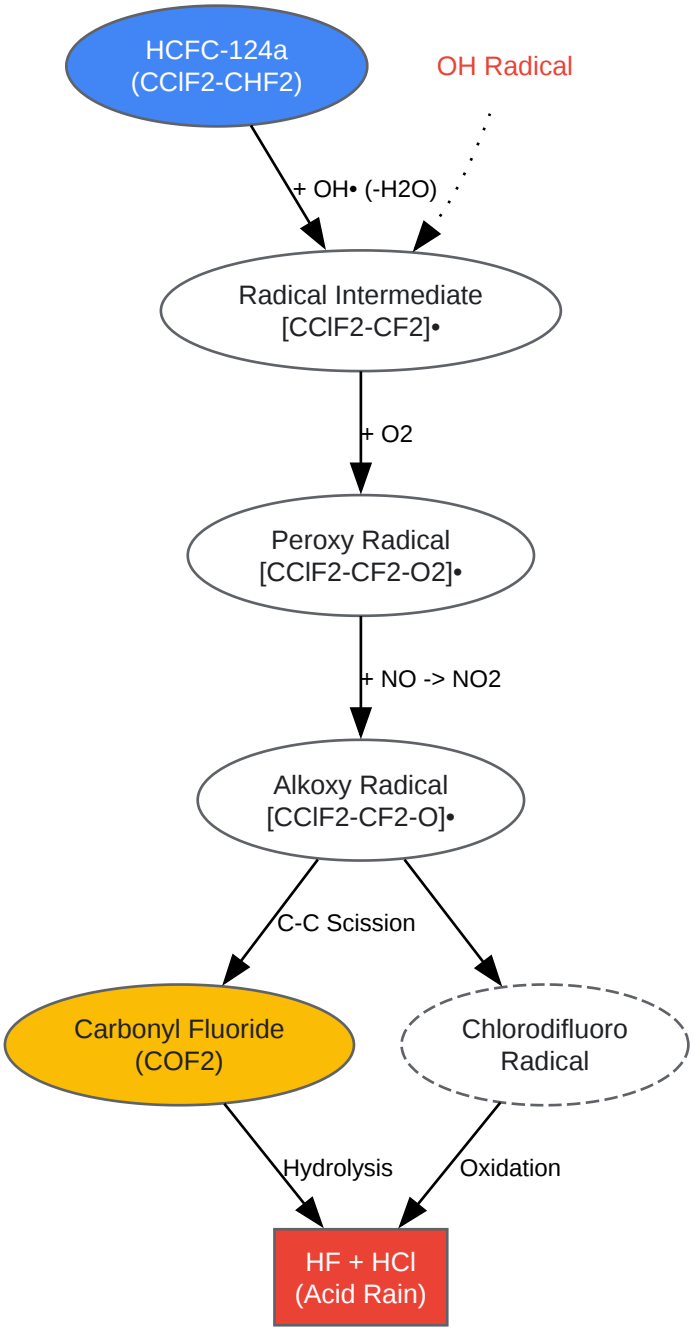

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Caption: Atmospheric degradation of HCFC-124a initiated by hydroxyl radicals, leading to carbonyl fluoride and acidic deposition.[1]

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